

# An In-depth Technical Guide on 1-hexadecyl-3-methylimidazolium bromide

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## Compound of Interest

Compound Name: 1-hexadecyl-3-methylimidazolium  
bromide

Cat. No.: B1149077

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This guide provides a comprehensive overview of the molecular structure and properties of **1-hexadecyl-3-methylimidazolium bromide**, a compound of significant interest to researchers and scientists in the field of drug development and material science.

## Molecular Properties

**1-hexadecyl-3-methylimidazolium bromide** is an ionic liquid characterized by a positively charged imidazolium ring and a bromide anion. The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>39</sub> BrN <sub>2</sub>	PubChem[1], ChemBK[2]
Molecular Weight	387.44 g/mol	Lanzhou Greenchem ILs[3], Alfa Chemistry[4], ChemBK[2]
IUPAC Name	1-hexadecyl-3-methylimidazol-3-ium bromide	PubChem[1]
CAS Number	132361-22-9	PubChem[1], ChemBK[2]

## Molecular Structure

The structure of **1-hexadecyl-3-methylimidazolium bromide** consists of an imidazolium ring, which is a five-membered aromatic heterocycle containing two nitrogen atoms. One nitrogen atom is bonded to a methyl group, and the other is bonded to a hexadecyl (or cetyl) group, a long alkyl chain with 16 carbon atoms. The positive charge is delocalized over the imidazolium ring. This cationic structure is ionically bonded to a bromide anion.

Caption: Molecular structure of **1-hexadecyl-3-methylimidazolium bromide**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **1-hexadecyl-3-methylimidazolium bromide** can be found in various scientific literature. A general synthetic route involves the quaternization of 1-methylimidazole with 1-bromohexadecane.

Synthesis of **1-hexadecyl-3-methylimidazolium bromide**:

- **Reactants:** 1-methylimidazole and 1-bromohexadecane are used as the primary reactants.
- **Solvent:** A suitable solvent such as acetonitrile or toluene is typically used.
- **Reaction Conditions:** The reaction mixture is stirred at an elevated temperature (e.g., 70-80 °C) for a specified period (e.g., 24-48 hours) under an inert atmosphere (e.g., nitrogen or argon).
- **Purification:** After the reaction is complete, the solvent is removed under reduced pressure. The resulting crude product is then washed multiple times with a non-polar solvent like ethyl acetate or diethyl ether to remove any unreacted starting materials. The final product is dried under vacuum to yield a white solid or a viscous liquid.

Characterization:

The synthesized compound is typically characterized by various spectroscopic techniques to confirm its structure and purity:

- **$^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopy:** To confirm the chemical structure and the presence of the imidazolium ring, methyl group, and hexadecyl chain.
- **Mass Spectrometry:** To determine the molecular weight of the cation.


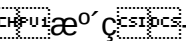
- Elemental Analysis: To determine the elemental composition of the compound.

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## References

- 1. 1-Hexadecyl-3-methylimidazolium bromide | C<sub>20</sub>H<sub>39</sub>BrN<sub>2</sub> | CID 2846928 - PubChem [pubchem.ncbi.nlm.nih.gov]
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